

# handling and storage of Metalaxyl-<sup>13</sup>C<sub>6</sub> standards

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Metalaxyl-<sup>13</sup>C<sub>6</sub>

CAS No.: 1356199-69-3

Cat. No.: S1799545

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## Metalaxyl-<sup>13</sup>C<sub>6</sub>: Core Handling & Storage Data

The following table summarizes the fundamental physicochemical properties and storage conditions for Metalaxyl-<sup>13</sup>C<sub>6</sub> as reported in the literature. This data is crucial for its proper management in the laboratory [1] [2] [3].

Property	Specification
CAS Number	1356199-69-3 [1] [2] [3]
Molecular Formula	C <sub>9</sub> <sup>13</sup> C <sub>6</sub> H <sub>21</sub> NO <sub>4</sub> [1] [3]
Molecular Weight	285.29 g/mol [1] [3]
Appearance	Solid; typically a white to off-white powder [1] [3]
Storage (Powder)	-20°C (3 years) or 4°C (2 years) [1] [3]
Storage (Solution)	-80°C (6 months) or -20°C (1 month) [1] [3]
Shipping Condition	Room temperature (stable for a few days during ordinary shipping) [1]

## Frequently Asked Questions (FAQs)

**Q1: What is the primary application of Metalaxyl-<sup>13</sup>C<sub>6</sub> in research?** Metalaxyl-<sup>13</sup>C<sub>6</sub> is a carbon-13 labeled isotopologue of the fungicide Metalaxyl. Its primary use is as an **internal standard** in quantitative analysis using techniques like LC-MS or GC-MS. The isotopic labeling minimizes interference with the native compound, ensuring high precision and accuracy in residue testing, environmental monitoring, and metabolic studies [2] [3].

**Q2: How should I prepare and store stock solutions of Metalaxyl-<sup>13</sup>C<sub>6</sub>?** Stock solutions are typically prepared in solvents like DMSO. The general protocol is as follows [1] [4]:

- Weigh the product and use an appropriate solvent to prepare stock solutions of desired concentrations (e.g., 5 mM, 10 mM).
- Once prepared, **aliquot** the stock solution into working volumes.
- Store the aliquots at **-20°C or -80°C** to maximize stability.
- **Avoid repeated freeze-thaw cycles** to maintain stability and concentration.

**Q3: What is the recommended procedure if I need to formulate Metalaxyl-<sup>13</sup>C<sub>6</sub> for in vivo studies?** For in vivo studies, compounds with low water solubility often require special formulations. Below is a common injection formulation. Please note that these are for reference, and you should validate the formulation for your specific study system [1].

- **Injection Formulation 2:** DMSO : PEG300 : Tween 80 : Saline = 10 : 40 : 5 : 45
- *Preparation Example:* Add 100 µL of DMSO stock solution to 400 µL PEG300 and mix evenly; then add 50 µL Tween 80 and mix; finally, add 450 µL saline to adjust the volume to 1 mL.

## Troubleshooting Common Issues

**Problem: Poor recovery or inconsistent results in quantitative analysis.**

- **Potential Cause 1: Degradation of the standard.**
  - **Solution:** Verify that the powder and stock solutions have been stored at the recommended temperatures (-20°C for powder, -80°C or -20°C for solutions). Do not use stock solutions that have undergone multiple freeze-thaw cycles; use fresh aliquots [1] [3].
- **Potential Cause 2: Incorrect preparation of calibration standards.**
  - **Solution:** Ensure precise weighing and liquid handling. Use matrix-matched calibration standards to account for any matrix effects in your samples, as this is a common practice to

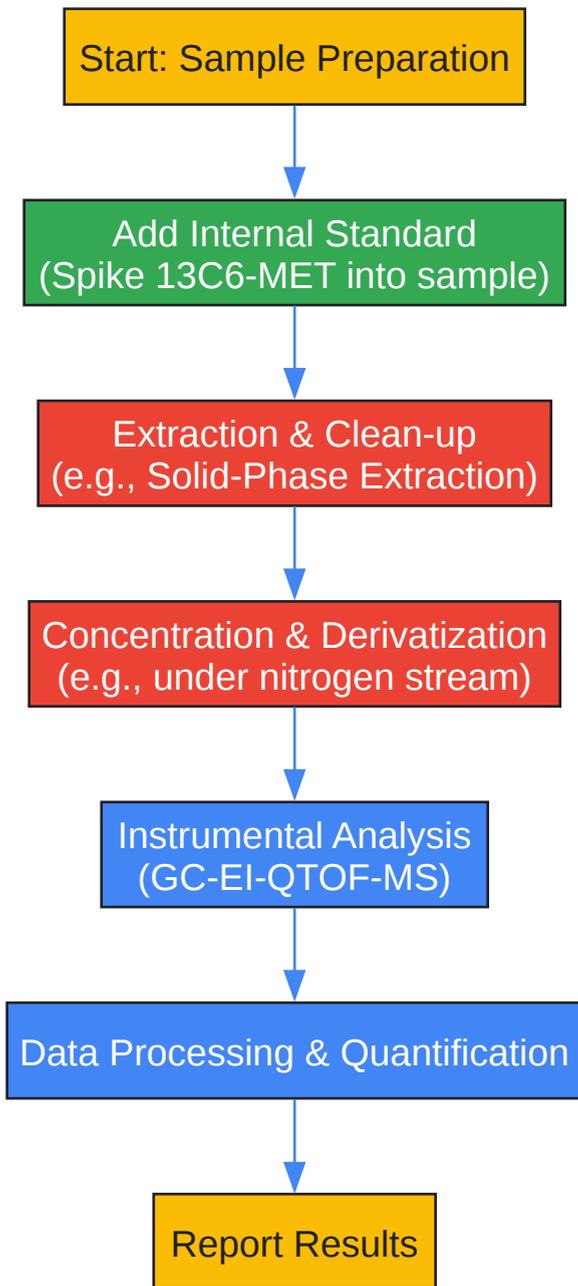
ensure accuracy when using labeled internal standards like Metalaxyl- $^{13}\text{C}_6$  [5] [2].

**Problem: The standard does not dissolve completely in the chosen solvent.**

- **Potential Cause: The solvent may not be optimal.**
  - **Solution:** Metalaxyl- $^{13}\text{C}_6$  has high solubility in DMSO. If you encounter issues, try other common solvents like water, ethanol, or DMF with a minute amount of the product first to avoid sample loss [1] [4].

## Experimental Protocol: Using Metalaxyl- $^{13}\text{C}_6$ as an Internal Standard

The following workflow, based on a published method for analyzing semi-volatile compounds in wine, illustrates how Metalaxyl- $^{13}\text{C}_6$  is typically integrated as an internal standard in a robust analytical method [5].



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#### Protocol Details [5]:

- **Internal Standard Addition:** At the very beginning of sample preparation, a known amount of Metalaxyl-<sup>13</sup>C<sub>6</sub> is added to the sample. This accounts for any losses during subsequent steps.
- **Extraction:** The sample undergoes extraction. In the referenced study, a sequential combination of Solid-Phase Extraction (SPE) and Dispersive Liquid-Liquid Microextraction (DLLME) was used to extract and concentrate the target analytes.

- **Derivatization:** For GC-MS analysis, the extract may undergo a derivatization step (e.g., acetylation) to improve the volatility and detection of certain compounds.
- **Analysis:** The final extract is analyzed by Gas Chromatography coupled to an Accurate Time-of-Flight Mass Spectrometer (GC-EI-QTOF-MS).
- **Quantification:** The known concentration of the added Metalaxyl-<sup>13</sup>C<sub>6</sub> allows for highly accurate quantification of the native, unlabeled metalaxyl and other compounds in the sample by correcting for procedural losses and matrix effects.

## Key Takeaways

- **Strict Adherence to Storage Guidelines** is the most critical factor in maintaining the integrity of your Metalaxyl-<sup>13</sup>C<sub>6</sub> standard.
- Its primary role is as an **Internal Standard** in mass spectrometry-based quantification, where it significantly improves data reliability.
- Always consult and validate methods from the **scientific literature** for application-specific protocols.

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## References

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**Address:** Ontario, CA 91761, United States

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